

Corilagin Solubility: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Corilagin

Cat. No.: B10799083

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Introduction

Corilagin is a polyphenolic ellagitannin, a class of hydrolyzable tannins, found in a variety of medicinal plants.^{[1][2]} It has garnered significant interest in the scientific community for its broad spectrum of biological and therapeutic activities, including anti-inflammatory, antioxidant, hepatoprotective, and antitumor properties.^{[1][3]} As a promising candidate for drug development, a thorough understanding of its physicochemical properties, particularly its solubility in various solvents, is crucial for researchers in pharmacology, medicinal chemistry, and drug formulation. This technical guide provides an in-depth overview of the solubility of **corilagin** in dimethyl sulfoxide (DMSO) and other common laboratory solvents, complete with quantitative data, experimental protocols, and visual diagrams of relevant biological pathways and experimental workflows.

Quantitative Solubility Data

The solubility of **corilagin** has been determined in several common organic solvents and aqueous buffers. The following table summarizes the available quantitative data from various sources. It is important to note that slight variations in reported solubility values may exist due to differences in experimental conditions, such as temperature and the purity of the compound and solvents.

| Solvent | Concentration (mg/mL) | Molar Concentration (mM) | Notes | Source(s) |
|-------------------------|-----------------------|--------------------------|---|-----------|
| DMSO | ~25 | ~39.4 | [2][4][5] | |
| 100 | 157.61 | [6] | | |
| 125 | 197.02 | Requires sonication | [7] | |
| Ethanol | ~25 | ~39.4 | [2][4][5] | |
| 100 | 157.61 | [8][9] | | |
| Dimethylformamide (DMF) | ~20 | ~31.5 | [2][4] | |
| Methanol | 1 | 1.58 | Clear, colorless solution | |
| Water | 1 | 1.58 | Slightly soluble; clear, colorless solution | [10] |
| Insoluble | - | [8] | | |
| PBS (pH 7.2) | ~5 | ~7.88 | [2][4][5] | |

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of **corilagin**, based on standard laboratory methods.

Objective: To determine the solubility of **corilagin** in a specific solvent (e.g., DMSO).

Materials:

- **Corilagin** (crystalline solid, >98% purity)
- Solvent of choice (e.g., DMSO, analytical grade)

- Glass vials with screw caps
- Analytical balance
- Vortex mixer
- Water bath sonicator
- Incubator or water bath capable of maintaining 37°C
- Centrifuge
- Pipettes and tips
- High-Performance Liquid Chromatography (HPLC) system or UV-Vis Spectrophotometer

Procedure:

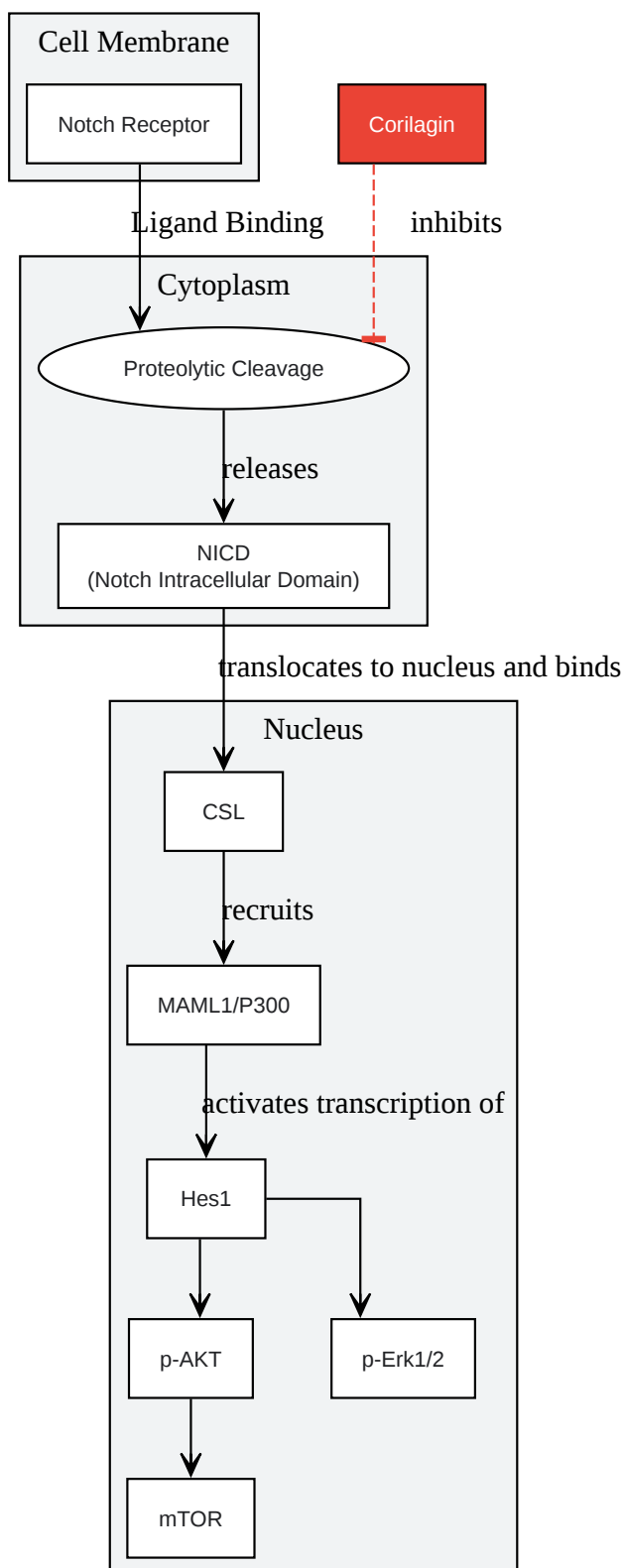
- Preparation of Stock Solutions: Prepare a high-concentration stock solution of **corilagin** in the chosen solvent if a standard curve is to be generated using HPLC or UV-Vis spectrophotometry.
- Sample Preparation:
 - Weigh a precise amount of **corilagin** (e.g., 10 mg) and add it to a glass vial.
 - Add a small, measured volume of the solvent (e.g., 0.1 mL) to the vial.
- Solubilization:
 - Gently mix the sample at room temperature by vortexing for 1-2 minutes.[\[11\]](#)
 - If the **corilagin** has not completely dissolved, sonicate the vial in a water bath for up to 5 minutes.[\[11\]](#)
 - If the solid is still present, warm the solution to 37°C for 5-60 minutes.[\[11\]](#)
 - Visually inspect the solution for any undissolved particles. A clear solution indicates complete dissolution.

- Equilibration (for thermodynamic solubility):
 - If an excess of solid is present, continue to agitate the sample at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid:
 - Centrifuge the supersaturated solution at high speed to pellet the excess, undissolved **corilagin**.
- Quantification:
 - Carefully collect a known volume of the supernatant.
 - Dilute the supernatant with the solvent to a concentration within the linear range of the analytical method.
 - Analyze the concentration of **corilagin** in the diluted supernatant using a validated HPLC or UV-Vis spectrophotometric method.
- Calculation:
 - Calculate the original concentration of **corilagin** in the undissolved sample, taking into account the dilution factor. This value represents the solubility of **corilagin** in the solvent under the tested conditions.

Signaling Pathways and Experimental Workflows

Corilagin's Effect on the Notch Signaling Pathway

Corilagin has been shown to inhibit the progression of certain cancers, such as cholangiocarcinoma, by modulating the Notch signaling pathway.^{[12][13]} The following diagram illustrates the inhibitory effect of **corilagin** on this pathway.

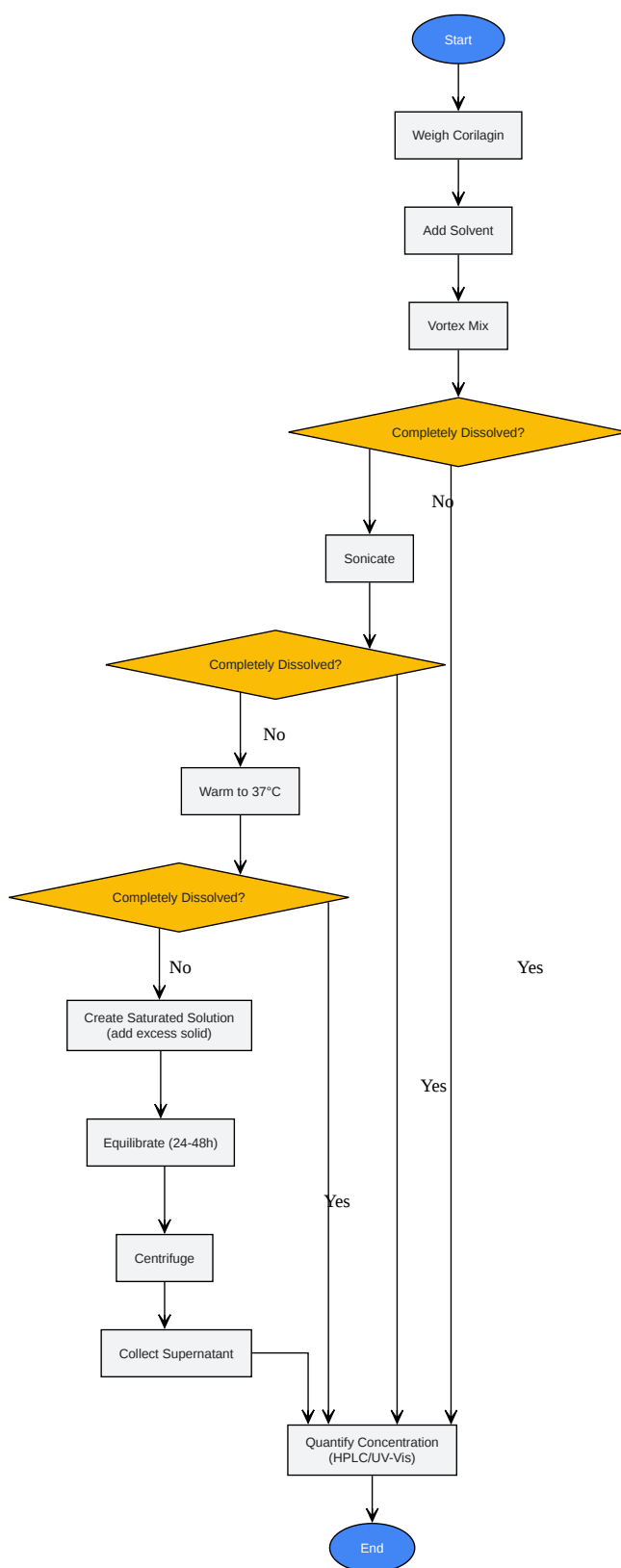


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Caption: **Corilagin** inhibits the Notch signaling pathway.

Experimental Workflow for Solubility Determination

The following diagram outlines the general workflow for determining the solubility of a compound like **corilagin** in the laboratory.



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Caption: Workflow for determining **corilagin** solubility.

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References

- 1. Corilagin in Cancer: A Critical Evaluation of Anticancer Activities and Molecular Mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Corilagin | CAS 23094-69-1 | Cayman Chemical | Biomol.com [biomol.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. caymanchem.com [caymanchem.com]
- 6. selleckchem.com [selleckchem.com]
- 7. Corilagin | CAS:23094-69-1 | Phenols | High Purity | Manufacturer BioCrick [biocrick.com]
- 8. selleckchem.com [selleckchem.com]
- 9. selleckchem.com [selleckchem.com]
- 10. adipogen.com [adipogen.com]
- 11. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 12. Corilagin suppresses cholangiocarcinoma progression through Notch signaling pathway in vitro and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Corilagin suppresses cholangiocarcinoma progression through Notch signaling pathway in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
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